

Application Notes and Protocols for NSC 13138 (Cinchoninic Acid) in Cell Culture

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Compound of Interest

Compound Name: NSC 13138

Cat. No.: B181761

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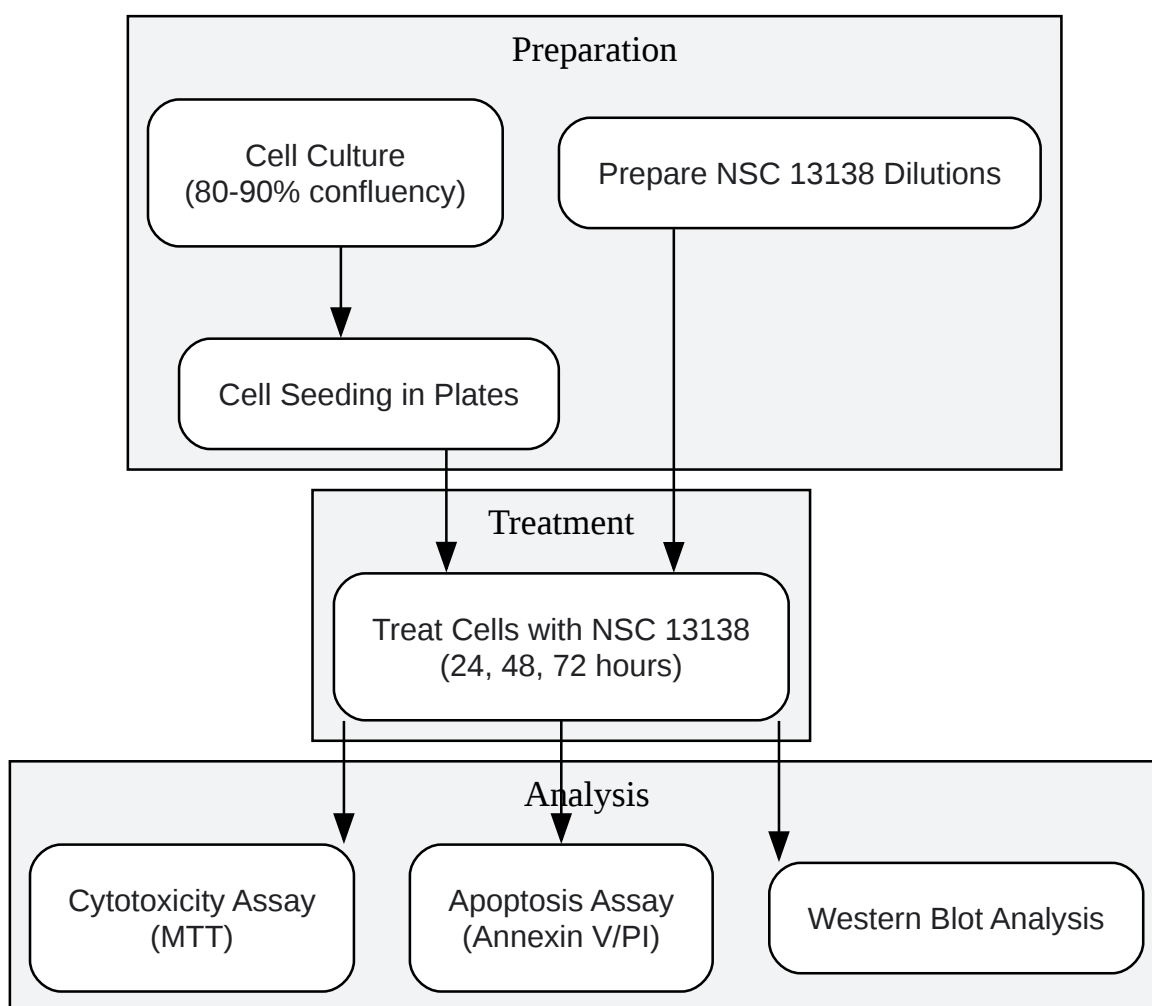
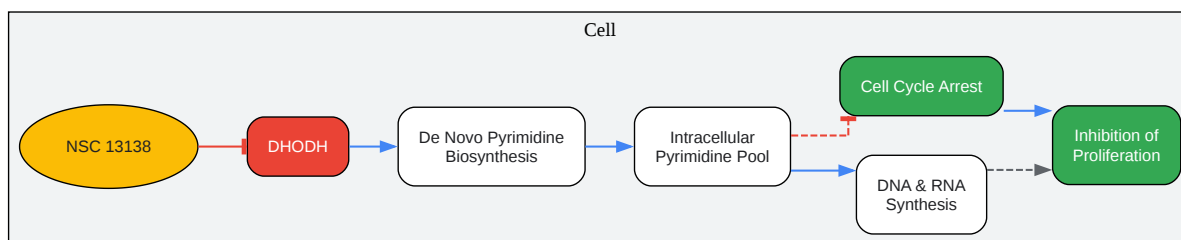
For Researchers, Scientists, and Drug Development Professionals

Introduction

NSC 13138, also known as Cinchoninic acid or 4-Carboxyquinoline, is a quinoline derivative with potential applications in biomedical research. As a member of the quinoline-4-carboxylic acid class of compounds, its biological activities are of interest for studying cellular processes and for potential therapeutic development. This document provides detailed protocols for the experimental use of **NSC 13138** in a cell culture setting, including methodologies for assessing its cytotoxic effects, impact on cell signaling, and for determining its mechanism of action.

Mechanism of Action

Quinoline-4-carboxylic acid derivatives have been reported to exert their biological effects through the inhibition of dihydroorotate dehydrogenase (DHODH).^{[1][2]} DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA.^[1] Cancer cells, due to their high proliferation rate, are particularly reliant on this pathway for the constant supply of nucleotides. By inhibiting DHODH, **NSC 13138** is proposed to deplete the intracellular pool of pyrimidines, leading to cell cycle arrest and the inhibition of cell growth.^[1]



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References

- 1. benchchem.com [benchchem.com]
- 2. Design, Synthesis, and Biological Evaluation of 4-Quinoline Carboxylic Acids as Inhibitors of Dihydroorotate Dehydrogenase - PMC [pmc.ncbi.nlm.nih.gov]
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